

4-Methoxyoxane-4-carboxylic Acid: A Technical Guide to its Solubility Profile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methoxyoxane-4-carboxylic acid

Cat. No.: B590501

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the anticipated solubility profile of **4-Methoxyoxane-4-carboxylic acid**. Due to a lack of publicly available quantitative solubility data for this specific compound, this document outlines a predictive analysis based on its structural features and the known solubility of analogous compounds. Furthermore, it details standardized experimental protocols for researchers to determine the precise solubility parameters in various solvent systems, a critical step in drug development and formulation. This guide is intended to serve as a foundational resource for scientists and researchers investigating the physicochemical properties of **4-Methoxyoxane-4-carboxylic acid**.

Introduction

4-Methoxyoxane-4-carboxylic acid is a heterocyclic compound incorporating a tetrahydropyran ring, a carboxylic acid moiety, and a methoxy group. Its molecular structure suggests a moderate polarity, which will inherently govern its solubility in different media. The presence of the carboxylic acid group allows for pH-dependent solubility, a key characteristic for drug absorption and formulation. The ether linkage and the methoxy group contribute to its potential for hydrogen bonding. Understanding the solubility of this compound is paramount for its application in medicinal chemistry and materials science, influencing factors such as bioavailability, formulation strategies, and reaction conditions.

Predicted Solubility Profile

While specific experimental data is not currently available in the public domain, a qualitative solubility profile can be predicted based on the compound's functional groups and the known properties of similar molecules.

- **Aqueous Solubility:** The presence of the carboxylic acid and ether oxygen atoms suggests that **4-Methoxyoxane-4-carboxylic acid** will exhibit some solubility in water. The carboxylic acid group can ionize to a carboxylate at basic pH, which would significantly increase aqueous solubility. At acidic pH, the compound will be in its neutral form, and its solubility is expected to be lower.
- **Organic Solvent Solubility:** The compound is anticipated to be soluble in a range of polar organic solvents. Due to the presence of both hydrogen bond donors (the carboxylic acid - OH) and acceptors (the ether and carbonyl oxygens), it is likely to be soluble in protic solvents like alcohols (e.g., ethanol, methanol) and aprotic polar solvents such as dimethyl sulfoxide (DMSO) and dimethylformamide (DMF). A related compound, Tetrahydropyran-4-yl-carboxylic acid, is reported to be highly soluble in DMSO (200 mg/mL), suggesting a similar behavior for **4-Methoxyoxane-4-carboxylic acid**. Its solubility in non-polar solvents like hexane or toluene is expected to be limited.

Quantitative Solubility Data

As of the latest literature review, no specific quantitative solubility data for **4-Methoxyoxane-4-carboxylic acid** has been published. The following table is provided as a template for researchers to populate as data becomes available through experimentation.

Solvent System	Temperatur e (°C)	pH (for aqueous)	Solubility (g/L)	Solubility (mol/L)	Method
Water	25	2.0	Data not available	Data not available	
Water	25	7.4	Data not available	Data not available	
Water	25	10.0	Data not available	Data not available	
Ethanol	25	N/A	Data not available	Data not available	
Methanol	25	N/A	Data not available	Data not available	
Dimethyl Sulfoxide (DMSO)	25	N/A	Data not available	Data not available	
Dichloromethane	25	N/A	Data not available	Data not available	
Hexane	25	N/A	Data not available	Data not available	

Experimental Protocols for Solubility Determination

To empower researchers to ascertain the precise solubility of **4-Methoxyoxane-4-carboxylic acid**, the following established experimental protocols are provided.

Equilibrium Solubility Method (Shake-Flask)

This is the gold standard method for determining thermodynamic solubility.

- Preparation: Add an excess amount of solid **4-Methoxyoxane-4-carboxylic acid** to a known volume of the desired solvent in a sealed, inert container (e.g., a glass vial with a PTFE-lined cap).

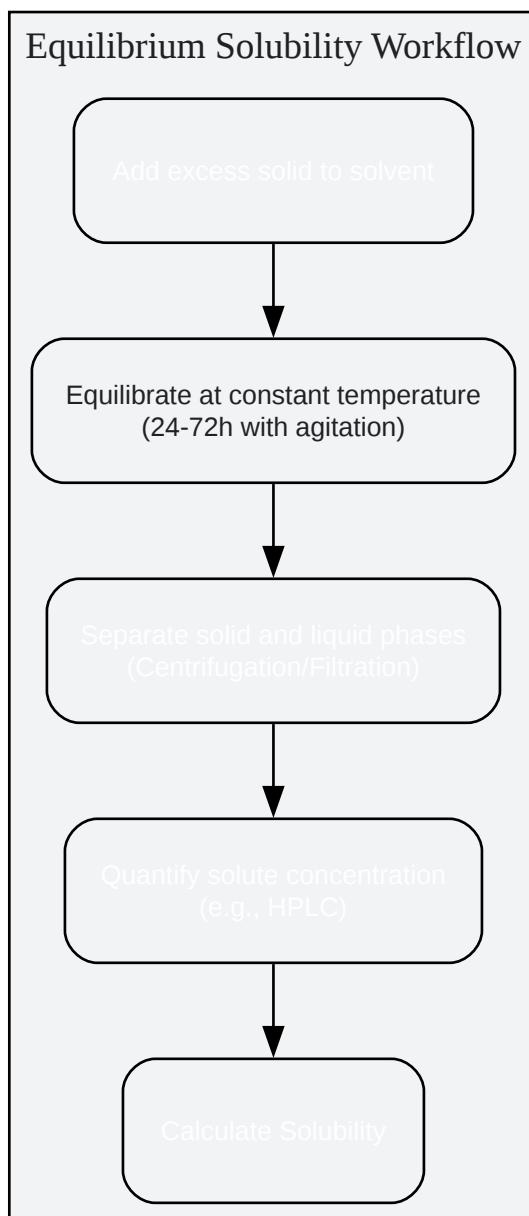
- **Equilibration:** Agitate the mixture at a constant temperature for a sufficient period (typically 24-72 hours) to ensure equilibrium is reached. A shaker or rotator is recommended for consistent mixing.
- **Phase Separation:** Allow the suspension to settle. Subsequently, separate the saturated solution from the excess solid by centrifugation or filtration. Ensure the filtration apparatus does not adsorb the solute.
- **Quantification:** Analyze the concentration of the dissolved compound in the clear supernatant/filtrate using a validated analytical technique such as High-Performance Liquid Chromatography (HPLC) with UV detection, or a calibrated spectrophotometer.
- **Calculation:** The solubility is then calculated based on the measured concentration in the saturated solution.

pH-Dependent Aqueous Solubility

- **Buffer Preparation:** Prepare a series of aqueous buffer solutions covering the desired pH range (e.g., pH 2, 4, 6, 7.4, 8, 10).
- **Solubility Determination:** Perform the Equilibrium Solubility Method (as described in 4.1) for the compound in each of the prepared buffer solutions.
- **Data Analysis:** Plot the determined solubility as a function of pH to generate a pH-solubility profile.

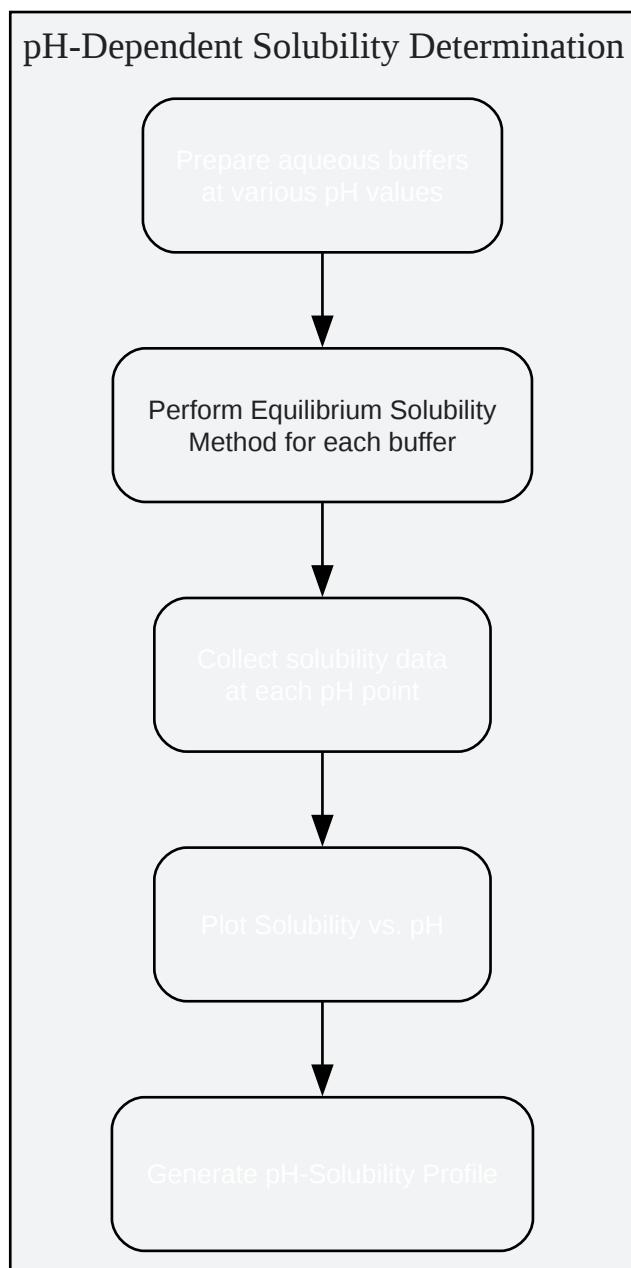
Visualizing Experimental Workflows

To further clarify the experimental process, the following diagrams illustrate the logical flow of the solubility determination protocols.



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Caption: Workflow for the Shake-Flask Equilibrium Solubility Method.



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Caption: Workflow for Determining the pH-Solubility Profile.

Conclusion

While direct experimental solubility data for **4-Methoxyoxane-4-carboxylic acid** is not yet available, this technical guide provides a robust framework for researchers. By understanding the predicted solubility based on its chemical structure and by employing the detailed

experimental protocols herein, scientists in drug development and other fields can effectively characterize this important physicochemical property. The provided workflows and data table templates are designed to aid in the systematic investigation and documentation of the solubility profile of this compound.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com